An In-depth Technical Guide to Methyl 2-ethylpent-4-ynoate

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Compound of Interest

Compound Name:	*Methyl 2-ethylpent-4-ynoate*
CAS No.:	*42998-00-5*
Cat. No.:	*B1450273*

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Abstract

This technical guide provides a comprehensive overview of **Methyl 2-ethylpent-4-ynoate**, a unique alkynoate ester. Despite the apparent absence of a registered CAS number for this specific molecule, indicating its novelty or limited commercial availability, this document constructs a detailed profile based on established principles of organic chemistry and data from structurally related compounds. We will explore its predicted physicochemical properties, propose robust synthetic pathways, outline detailed characterization methodologies, and discuss its potential applications, particularly within the realm of drug discovery and development. This guide is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries who are interested in the synthesis and application of novel substituted alkynes.

Introduction and Molecular Identity

Methyl 2-ethylpent-4-ynoate is a fascinating molecule that combines the functionalities of a terminal alkyne and an α-substituted ester. The terminal alkyne offers a reactive handle for a variety of chemical transformations, including click chemistry, Sonogashira coupling, and

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conversion to other functional groups. The ethyl group at the α-position introduces a chiral center, opening avenues for stereoselective synthesis and applications. The methyl ester provides a site for potential hydrolysis or amidation to further modify the molecule's properties.

A thorough search of chemical databases did not yield a specific CAS (Chemical Abstracts Service) number for **Methyl 2-ethylpent-4-ynoate**. This suggests that the compound may not have been previously synthesized and registered, or it is a rare chemical entity. The information presented herein is therefore a predictive and methodological guide for its synthesis and characterization.

Predicted Physicochemical Properties

The physicochemical properties of **Methyl 2-ethylpent-4-ynoate** can be inferred from its structure and by comparison with analogous compounds. These properties are crucial for designing synthetic and purification protocols, as well as for understanding its potential biological behavior.

Property	Predicted Value / Description	Rationale / Comparative Compounds
Molecular Formula	$C_8H_{12}O_2$	Based on structural formula
Molecular Weight	140.18 g/mol	Calculated from the molecular formula
Appearance	Colorless to pale yellow liquid	Similar to other small ester molecules
Boiling Point	~170-190 °C	Extrapolated from similar esters
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, dichloromethane); Insoluble in water.	Typical for moderately polar organic esters.[1]
Density	~0.9 - 1.0 g/mL	Based on structurally similar esters

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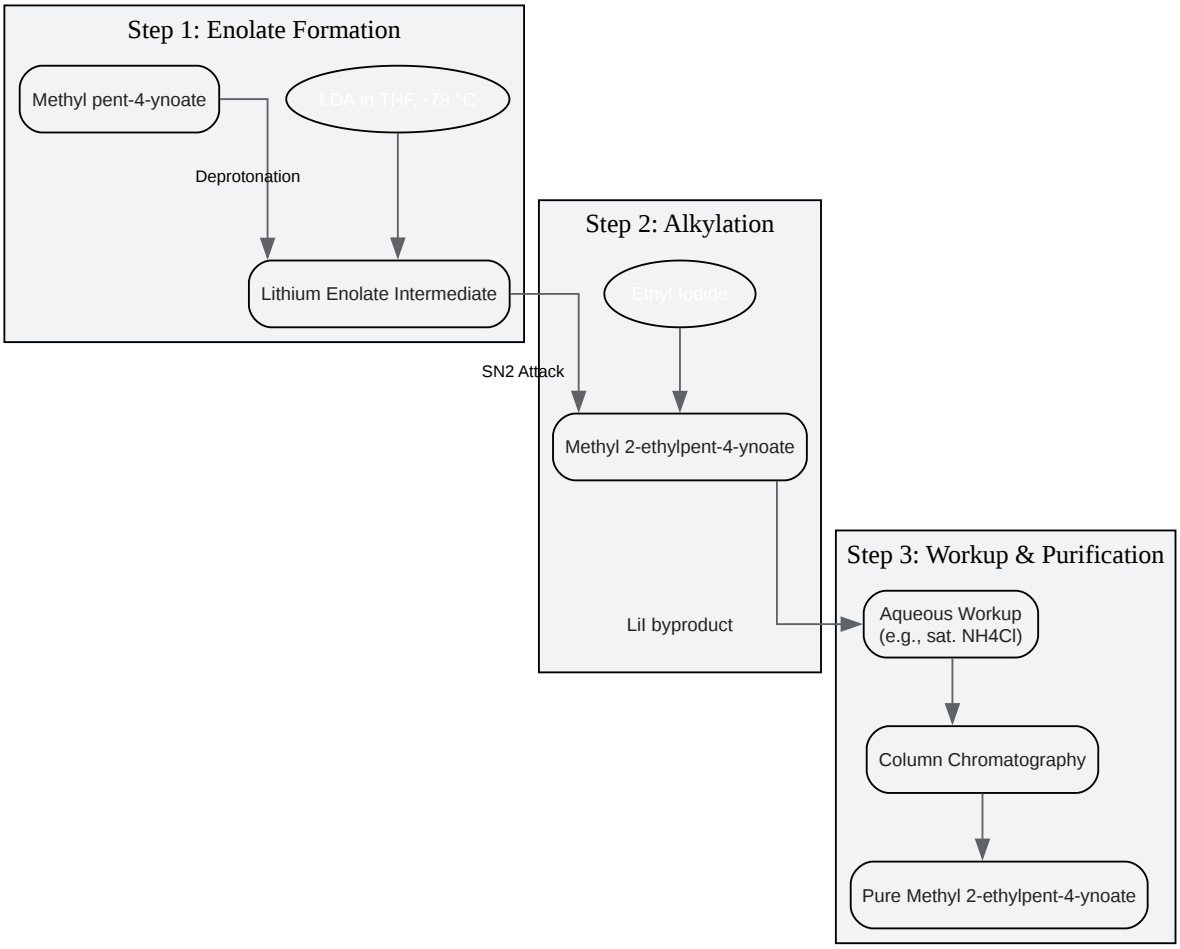
Synthetic Methodologies

The synthesis of **Methyl 2-ethylpent-4-ynoate** can be approached through several established organic chemistry pathways. A plausible and efficient method involves the α-alkylation of a pre-existing ester.

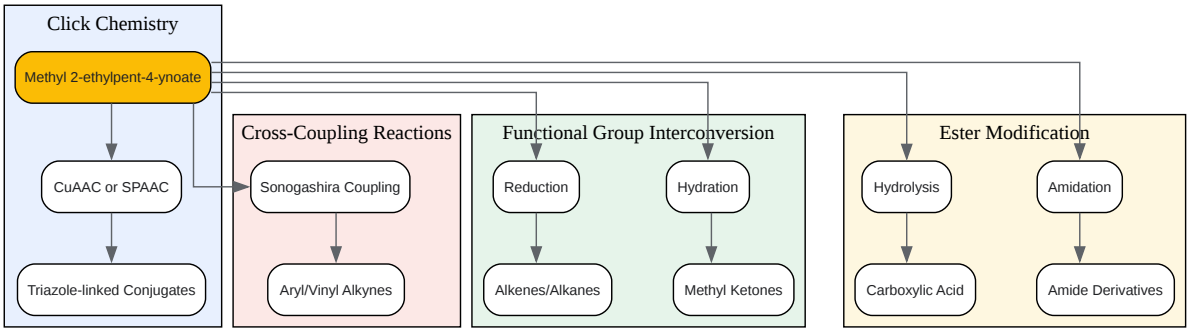
Proposed Synthetic Workflow: α-Alkylation of Methyl pent-4-ynoate

This approach leverages the commercially available Methyl pent-4-ynoate as a starting material. The key step is the deprotonation of the α-carbon followed by nucleophilic substitution with an ethyl halide.

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Sources

- 1. Synthesis of alpha-amino-alpha'-diazomethyl ketones via ring opening of substituted cyclopropanones with alkyl azides. A facile route to N-substituted 3-azetidinones - PubMed [pubmed.ncbi.nlm.nih.gov]

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